

3-Chloro-6-hydrazinopyridazine chemical properties and structure

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Compound of Interest

Compound Name: 3-Chloro-6-hydrazinopyridazine

Cat. No.: B091096

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An In-depth Technical Guide to **3-Chloro-6-hydrazinopyridazine**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **3-chloro-6-hydrazinopyridazine**. This versatile heterocyclic compound serves as a crucial intermediate in the development of novel pharmaceutical and agrochemical agents.^[1] Its unique molecular architecture allows for a wide range of chemical modifications, making it a valuable building block in medicinal chemistry.^{[1][2]}

Chemical Identity and Properties

3-Chloro-6-hydrazinopyridazine is a heterocyclic organic compound with the molecular formula C₄H₅CIN₄.^{[2][3]} It is recognized for its utility in synthesizing various bioactive molecules.^[2] The presence of a chlorinated pyridazine ring enhances its reactivity, making it a valuable intermediate.^[1]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	3-chloro-6-hydrazinylpyridazine[3]
CAS Number	17284-97-8[4]
Molecular Formula	C4H5ClN4[3][4]
InChI Key	FXYQRYGWWZKUFV-UHFFFAOYSA-N[3][4]
SMILES	NNC1=CC=C(Cl)N=N1[3][4]
PubChem CID	100787[5]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	144.56 g/mol [4]
Appearance	White to cream to pale brown powder[3]
Melting Point	137-141 °C[4][6]
Boiling Point (Predicted)	271.0 ± 23.0 °C[6]
Density (Predicted)	1.63 ± 0.1 g/cm³[6]
pKa (Predicted)	5.34 ± 0.20[6]
Storage Temperature	Keep in a dark place, under an inert atmosphere, and store in a freezer under -20°C[6]

Chemical Structure

The structure of **3-chloro-6-hydrazinopyridazine** consists of a pyridazine ring substituted with a chlorine atom at the 3-position and a hydrazine group at the 6-position.[2] The 3-chloro-6-hydrazinylpyridazine unit is planar.[7]

Caption: Molecular structure of **3-chloro-6-hydrazinopyridazine**.

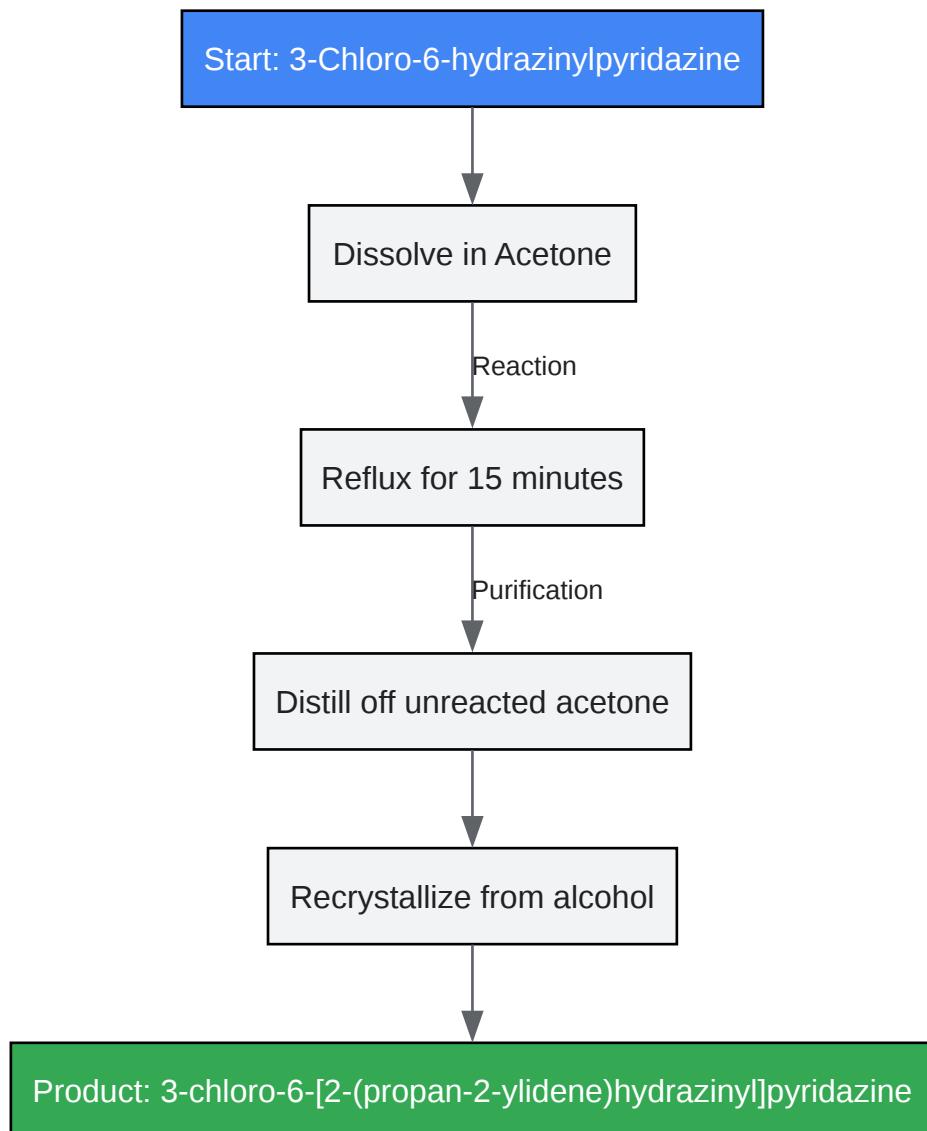
Experimental Protocols

Synthesis of 3-chloro-6-[2-(propan-2-ylidene)hydrazinyl]pyridazine

This protocol describes the synthesis of a derivative of **3-chloro-6-hydrazinopyridazine**.

Methodology:

- Dissolve 3-chloro-6-hydrazinylpyridazine (0.5 g, 3.46 mmol) in acetone.
- Reflux the solution for 15 minutes.
- Distill off the unreacted acetone to obtain the crude material.
- Recrystallize the product from alcohol to yield colorless needles of 3-chloro-6-[2-(propan-2-ylidene)hydrazinyl]pyridazine.[\[7\]](#)



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Caption: Synthesis workflow for a derivative.

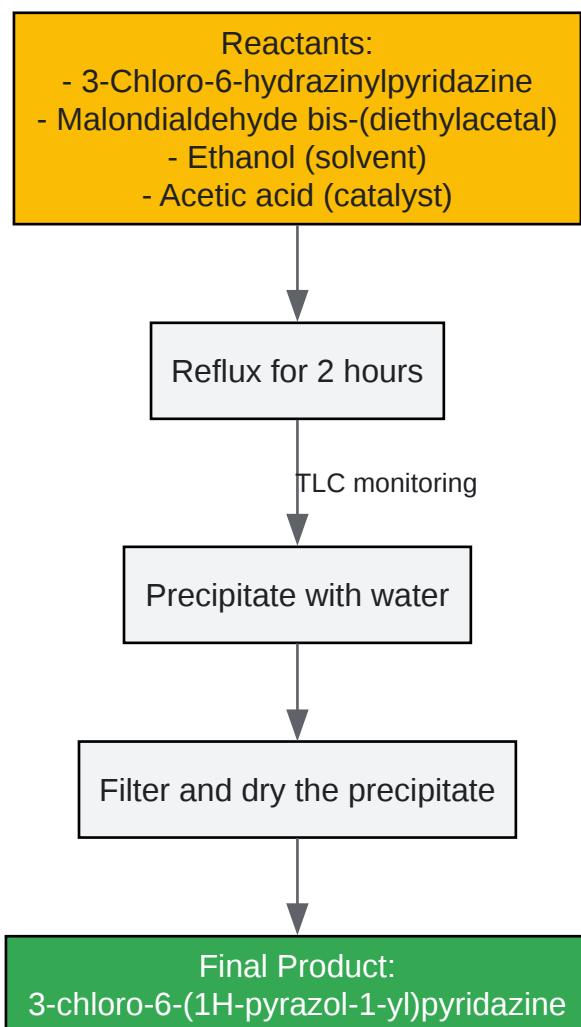
Synthesis of 3-chloro-6-(1H-pyrazol-1-yl)pyridazine

This protocol outlines the synthesis of another derivative, highlighting the reactivity of the hydrazine group.

Methodology:

- Dissolve 3-chloro-6-hydrazinylpyridazine (0.5 g, 3.46 mmol) in ethanol (15 ml).

- Add malondialdehyde bis-(diethylacetal) (0.327 g, 3.46 mmol) dropwise with continuous stirring.
- Add a few drops of acetic acid as a catalyst.
- Reflux the solution for 2 hours, monitoring the reaction by TLC.
- After completion, precipitate the product by adding water.
- Filter the precipitate, dry it, and collect the colorless needles of 3-chloro-6-(1H-pyrazol-1-yl)pyridazine.[8]



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Caption: Reaction scheme for pyrazole synthesis.

Reactivity and Applications

3-Chloro-6-hydrazinopyridazine is a key intermediate in the synthesis of various heterocyclic compounds. The hydrazine moiety is particularly reactive and can undergo condensation reactions with various carbonyl compounds to form hydrazones, which can then be cyclized to afford a variety of heterocyclic systems. The chlorine atom can be displaced by various nucleophiles, further increasing the synthetic utility of this compound.

Its derivatives have been investigated for a range of biological activities, making it a compound of interest in drug discovery and development.^[2] It serves as a precursor in the synthesis of herbicides and pesticides, contributing to crop protection.^[1]

Safety and Handling

3-Chloro-6-hydrazinopyridazine is harmful if swallowed and causes skin and serious eye irritation.^{[9][10]} It may also cause respiratory irritation and may cause an allergic skin reaction.^{[9][10]}

Precautionary Measures:

- Handle in a well-ventilated area.^[11]
- Wear protective gloves, clothing, and eye/face protection.^{[9][11]}
- Avoid breathing dust.^{[9][11]}
- Wash hands and any exposed skin thoroughly after handling.^{[9][11]}
- Store in a cool, dry, and well-ventilated place with containers tightly closed.^{[9][11]}

In case of accidental exposure, it is crucial to seek medical attention. For spills, use dry clean-up procedures and avoid generating dust.^[9]

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